

Solubility Profile of 3-Bromo-4-nitropyridine N-oxide: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-4-nitropyridine N-oxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-Bromo-4-nitropyridine N-oxide** in common laboratory solvents. Due to the limited availability of precise quantitative solubility data in public literature, this document combines available quantitative data with qualitative solubility information for the target compound and structurally similar molecules, namely 4-nitropyridine N-oxide and 3-bromopyridine N-oxide. This approach offers valuable insights for handling this compound in a research and development setting.

Data Presentation: Solubility Summary

The following table summarizes the known solubility characteristics of **3-Bromo-4-nitropyridine N-oxide** and its analogs. It is important to note that much of the available information is qualitative.

Solvent Classification	Solvent	3-Bromo-4-nitropyridine N-oxide	4-Nitropyridine N-oxide	3-Bromopyridine N-oxide
Protic Solvents	Water	Sparingly soluble (0.92 g/L at 25°C)[1]	Insoluble[2][3] / Scarcely soluble in warm water[4]	Soluble[5]
Methanol	No data available	No data available	Soluble[6]	
Ethanol	No data available	Can be recrystallized from warm ethanol[4]	No data available	
Aprotic Polar Solvents	Dimethyl Sulfoxide (DMSO)	No data available	Soluble[2]	No data available
Dichloromethane (DCM)	No data available	No data available	No data available	
Ethers	Diethyl Ether	No data available	Scarcely soluble[4]	No data available
Aromatic Hydrocarbons	Benzene	No data available	Scarcely soluble[4]	No data available

Experimental Protocol: Determination of Qualitative Solubility

The following is a general protocol for determining the qualitative solubility of a solid organic compound like **3-Bromo-4-nitropyridine N-oxide** in a given solvent.

Objective: To determine if a solid compound is soluble, sparingly soluble, or insoluble in a specific solvent at a given temperature.

Materials:

- Compound of interest (e.g., **3-Bromo-4-nitropyridine N-oxide**)
- A range of common laboratory solvents (e.g., water, ethanol, acetone, ethyl acetate, dichloromethane, hexane)
- Small test tubes or vials
- Spatula
- Vortex mixer (optional)
- Water bath (for temperature control if needed)

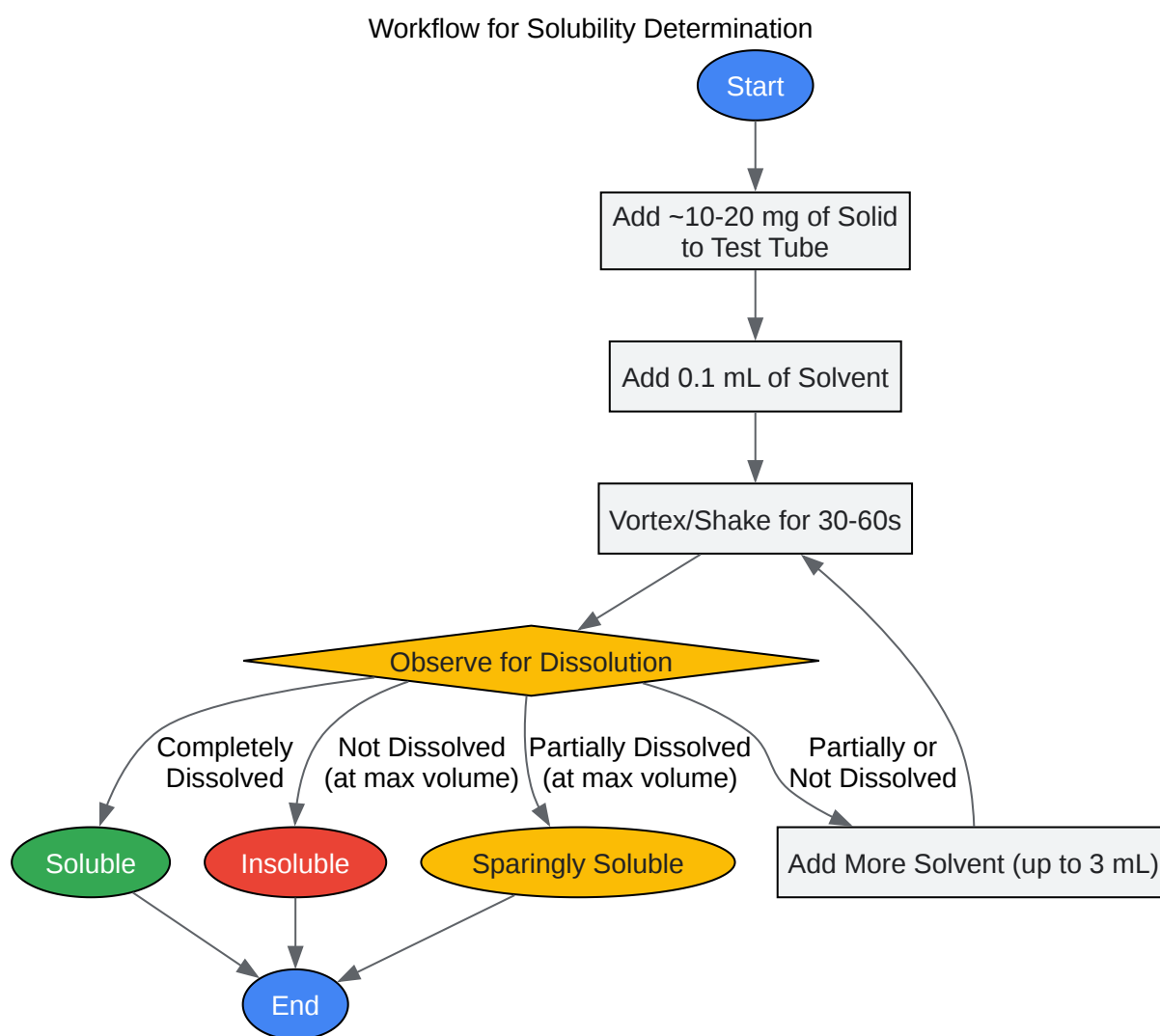
Procedure:

- **Sample Preparation:** Add approximately 10-20 mg of the solid compound to a clean, dry test tube.
- **Solvent Addition:** Add the selected solvent to the test tube in small portions (e.g., 0.1 mL at a time).
- **Mixing:** After each addition of solvent, vigorously agitate the mixture for 30-60 seconds. A vortex mixer can be used for more consistent mixing.
- **Observation:** Observe the mixture closely after each mixing step. Note if the solid dissolves completely, partially, or not at all.
- **Incremental Solvent Addition:** Continue adding the solvent in increments up to a total volume of 1-3 mL, mixing and observing after each addition.
- **Classification:**
 - **Soluble:** The solid completely dissolves to form a clear solution.
 - **Sparingly Soluble:** A portion of the solid dissolves, but some solid remains even after the addition of a significant amount of solvent.
 - **Insoluble:** The solid does not appear to dissolve at all.

- **Temperature Effects (Optional):** If the compound is insoluble or sparingly soluble at room temperature, the test tube can be gently warmed in a water bath to observe if solubility increases with temperature. Note any changes upon heating and subsequent cooling.
- **Record Keeping:** Meticulously record the solvent used, the approximate amount of solute and solvent, the temperature, and the observed solubility.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound.



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Caption: A flowchart illustrating the general experimental workflow for determining the qualitative solubility of a solid compound.

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